

# Comprehensive Safety and Handling Guide for (R)-(+)-1-(4-Methylphenyl)ethylamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-(+)-1-(4-Methylphenyl)ethylamine

Cat. No.: B1353335

[Get Quote](#)

This guide provides essential safety and logistical information for the handling and disposal of **(R)-(+)-1-(4-Methylphenyl)ethylamine** (CAS No. 4187-38-6). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure risks and establishing clear operational and emergency plans.

## Hazard Identification and Personal Protective Equipment (PPE)

**(R)-(+)-1-(4-Methylphenyl)ethylamine** is a combustible liquid that is harmful if swallowed or in contact with skin.<sup>[1][2]</sup> It is classified as a corrosive material that can cause severe skin burns, eye damage, and may lead to an allergic skin reaction.<sup>[1][2][3]</sup>

### Quantitative Data Summary

Property	Value	Source
CAS Number	4187-38-6	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C9H13N	<a href="#">[4]</a>
Molecular Weight	135.21 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	205 °C	<a href="#">[4]</a>
Density	0.919 g/mL at 25 °C	<a href="#">[4]</a>
Flash Point	85 °C (185 °F)	

#### Recommended Personal Protective Equipment (PPE)

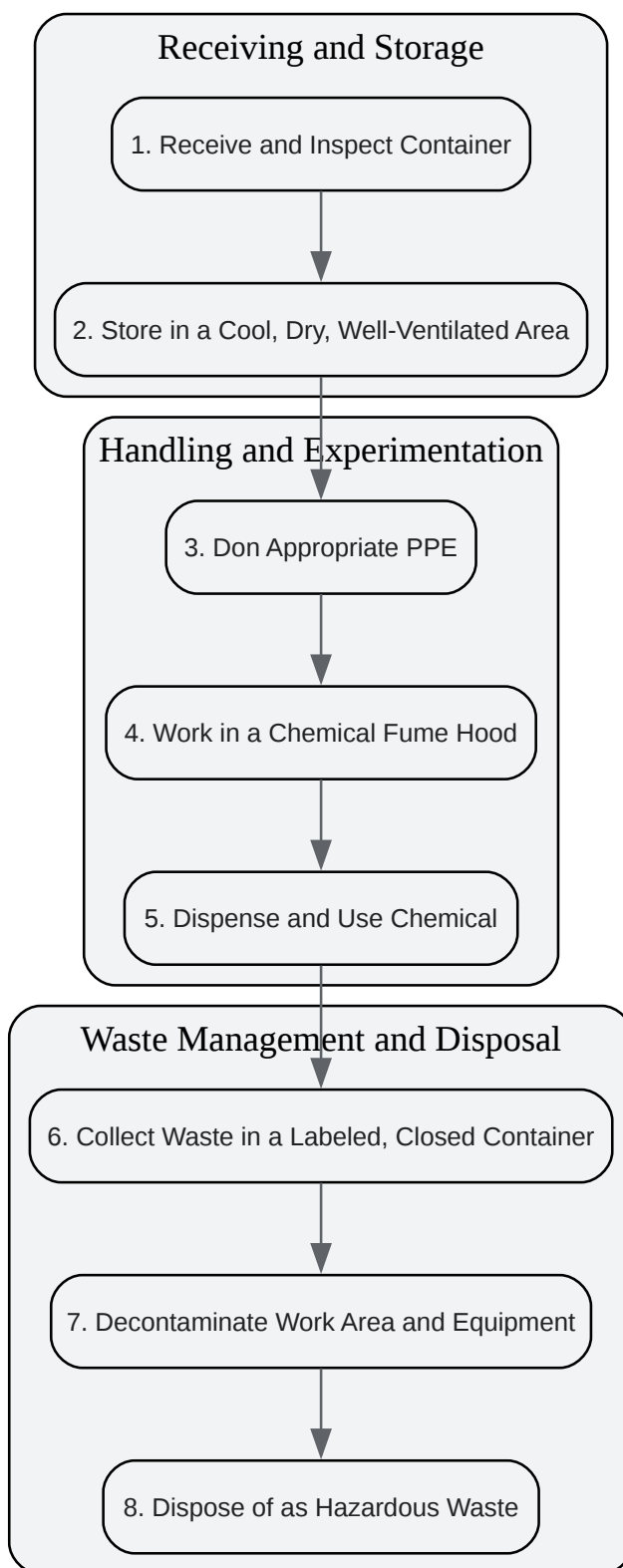
Proper PPE is the primary barrier against chemical exposure. The following equipment is mandatory when handling **(R)-(+)-1-(4-Methylphenyl)ethylamine**:

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles and a face shield (minimum 8-inch).	Protects against splashes and vapors that can cause severe eye damage.[5][6]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber). Gloves must be inspected before use and removed carefully to avoid skin contamination.	Prevents skin contact which can cause severe burns and allergic reactions.[5][6][7]
Protective Clothing	A lab coat, apron, or a full chemical suit depending on the scale of work.	Provides a barrier against accidental spills and splashes.[7][8]
Respiratory Protection	Use in a well-ventilated area is crucial. If ventilation is inadequate or for large quantities, a respirator with a suitable filter (e.g., type ABEK EN14387) is required.	Protects against inhalation of harmful vapors.[8]

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural workflow for handling **(R)-(+)-1-(4-Methylphenyl)ethylamine** from receipt to disposal, ensuring safety at every step.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for handling **(R)-(+)-1-(4-Methylphenyl)ethylamine**.

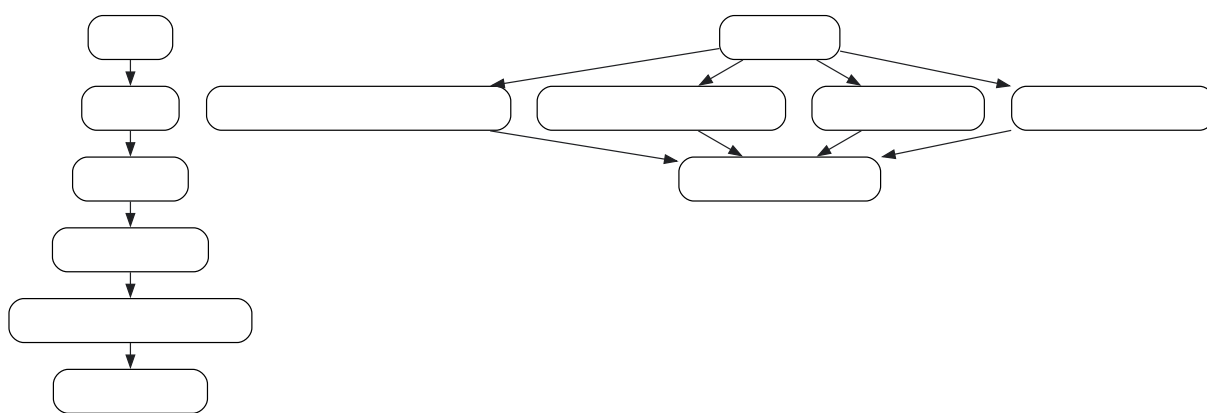
### Protocol Steps:

- **Receiving and Inspection:** Upon receipt, visually inspect the container for any signs of damage or leaks. Ensure the supplier's label is intact and legible.
- **Storage:** Store the container in a cool, dry, and well-ventilated area designated for corrosive and combustible liquids.<sup>[9]</sup> Keep it away from heat, sparks, and open flames.<sup>[3][9]</sup> The storage area should be clearly marked.
- **Personal Protective Equipment (PPE):** Before handling, don all required PPE as specified in the table above. Ensure gloves are inspected for integrity.<sup>[5]</sup>
- **Handling Environment:** All work with **(R)-(+)-1-(4-Methylphenyl)ethylamine** must be conducted in a properly functioning chemical fume hood to ensure adequate ventilation.<sup>[3][9]</sup>
- **Dispensing and Use:** Use only glass, or other compatible, containers and equipment. Avoid creating aerosols or mists. Do not eat, drink, or smoke in the handling area.<sup>[1]</sup>
- **Waste Collection:** All waste materials, including contaminated consumables (e.g., pipette tips, wipes), should be collected in a clearly labeled, sealed, and compatible waste container.
- **Decontamination:** After use, thoroughly decontaminate all work surfaces and equipment. Remove PPE carefully, avoiding self-contamination, and wash hands thoroughly.<sup>[5]</sup>
- **Disposal:** Dispose of waste as hazardous chemical waste in accordance with all local, regional, and national regulations.<sup>[3]</sup> Do not pour down the drain.<sup>[9]</sup>

## Emergency and Disposal Plan

A clear plan for emergencies and disposal is critical for safety and compliance.

### Emergency Procedures Logical Relationship Diagram



[Click to download full resolution via product page](#)

Caption: Emergency response plan for spills and personal exposure.

Spill Response:

- Evacuate: Immediately evacuate all personnel from the affected area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the chemical with an inert material (e.g., sand, vermiculite).
- Collection: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[3]
- Decontamination: Clean the spill area thoroughly.

## Personal Exposure:

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[3]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

## Disposal Plan:

**(R)-(+)-1-(4-Methylphenyl)ethylamine** and any materials contaminated with it are considered hazardous waste.

- Segregation: Keep this waste stream separate from other chemical waste unless compatibility is confirmed.
- Containerization: Use a designated, properly labeled, and sealed container for all waste.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name.
- Collection: Arrange for collection by a licensed hazardous waste disposal company, following all institutional and regulatory guidelines. Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[3]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. (+)-1-(4-Methylphenyl)ethylamine | C<sub>9</sub>H<sub>13</sub>N | CID 7015756 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. (R)-(+)-1-(4-Methylphenyl)ethylamine | 4187-38-6 [chemicalbook.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. hsa.ie [hsa.ie]
- 7. How to Choose PPE for Chemical Work - Allan Chemical Corporation | allanchem.com [allanchem.com]
- 8. americanchemistry.com [americanchemistry.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for (R)-(+)-1-(4-Methylphenyl)ethylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1353335#personal-protective-equipment-for-handling-r-1-4-methylphenyl-ethylamine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)